

Human Metabolites of (-)-Carveol: An In-depth Technical Guide

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Compound of Interest

Compound Name: (-)-Carveol
CAS No.: 1253216-40-8
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This technical guide provides a comprehensive overview of the current scientific understanding of the human metabolism of **(-)-Carveol**. This monoterpenoid alcohol, a constituent of various essential oils, undergoes biotransformation in the human body, leading to the formation of several metabolites. Understanding these metabolic pathways is crucial for evaluating its pharmacokinetic profile, potential bioactivity, and safety. This document summarizes key quantitative data, details relevant experimental protocols, and visualizes the metabolic processes.

Metabolic Pathways of (-)-Carveol

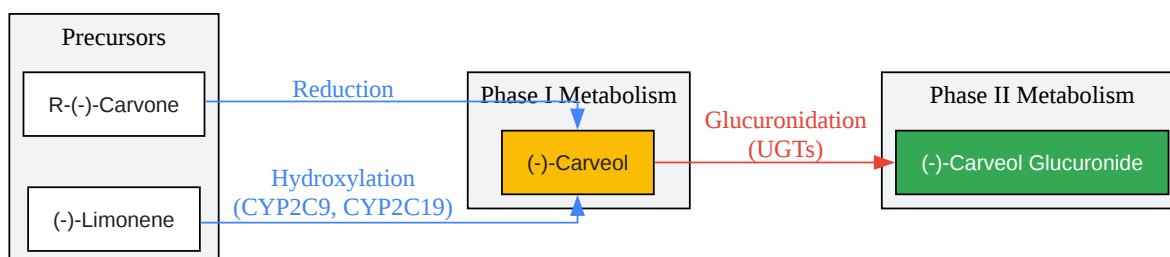
The metabolism of **(-)-Carveol** in humans primarily involves Phase I oxidation and Phase II conjugation reactions. It is important to note that much of the existing research investigates **(-)-Carveol** as a metabolite of other monoterpenes, such as R-(-)-carvone and (-)-limonene.

Phase I Metabolism: Formation from Precursors

(-)-Carveol is a known human metabolite of R-(-)-carvone and (-)-limonene.[1][2] The formation of (-)-trans-carveol from (-)-limonene occurs via hydroxylation at the C-6 position.[2] This reaction is catalyzed by cytochrome P450 enzymes, specifically CYP2C9 and, to a lesser extent, CYP2C19, in human liver microsomes.[2]

Phase II Metabolism: Glucuronidation

Once formed, **(-)-Carveol** undergoes Phase II conjugation. The primary pathway identified is glucuronidation, where uridine 5'-diphospho-glucuronosyltransferase (UGT) enzymes catalyze the attachment of a glucuronic acid moiety to the hydroxyl group of **(-)-Carveol**. This results in the formation of **(-)-carveol** glucuronide, a more water-soluble compound that can be readily excreted in the urine.[3][4] Specifically, 4R, 6S-**(-)-carveol** has been shown to be a substrate for glucuronidation in human liver microsomes.[4]



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Metabolic pathway of **(-)-Carveol** formation and its subsequent glucuronidation.

Quantitative Data

The following tables summarize the available quantitative data on the metabolism of **(-)-Carveol** from in vitro and in vivo human studies.

In Vitro Formation and Glucuronidation Kinetics in Human Liver Microsomes

Parameter	Value	Substrate	Product	Reference
K _m (μM)	69.4 ± 10.3	R-(-)-Carvone	4R, 6S-(-)-Carveol	[4]
V _{max} (pmol/mg protein/min)	55.3 ± 5.7	R-(-)-Carvone	4R, 6S-(-)-Carveol	[4]
K _m (μM)	10.2 ± 2.2	4R, 6S-(-)-Carveol	(-)-Carveol Glucuronide	[4]
V _{max} (pmol/mg protein/min)	42.6 ± 7.1	4R, 6S-(-)-Carveol	(-)-Carveol Glucuronide	[4]

In Vivo Urinary Excretion Following Oral Administration of a Precursor

Precursor	Dose	Metabolite	% of Dose Excreted in Urine	Reference
R-Limonene	100-130 μg/kg bw	cis-Carveol	0.2%	[5]
R-Limonene	100-130 μg/kg bw	trans-Carveol	0.2%	[5]

Experimental Protocols

This section provides detailed methodologies for key experiments relevant to the study of (-)-Carveol metabolism.

In Vitro Metabolism of R-(-)-Carvone to (-)-Carveol in Human Liver Microsomes

This protocol is adapted from studies on carvone metabolism.[4]

1. Materials and Reagents:

- Pooled human liver microsomes
- R-(-)-Carvone
- NADPH regenerating system (e.g., NADP⁺, glucose-6-phosphate, glucose-6-phosphate dehydrogenase)
- Potassium phosphate buffer (pH 7.4)
- Methanol (HPLC grade)
- Ethyl acetate (HPLC grade)
- Internal standard (e.g., camphor)

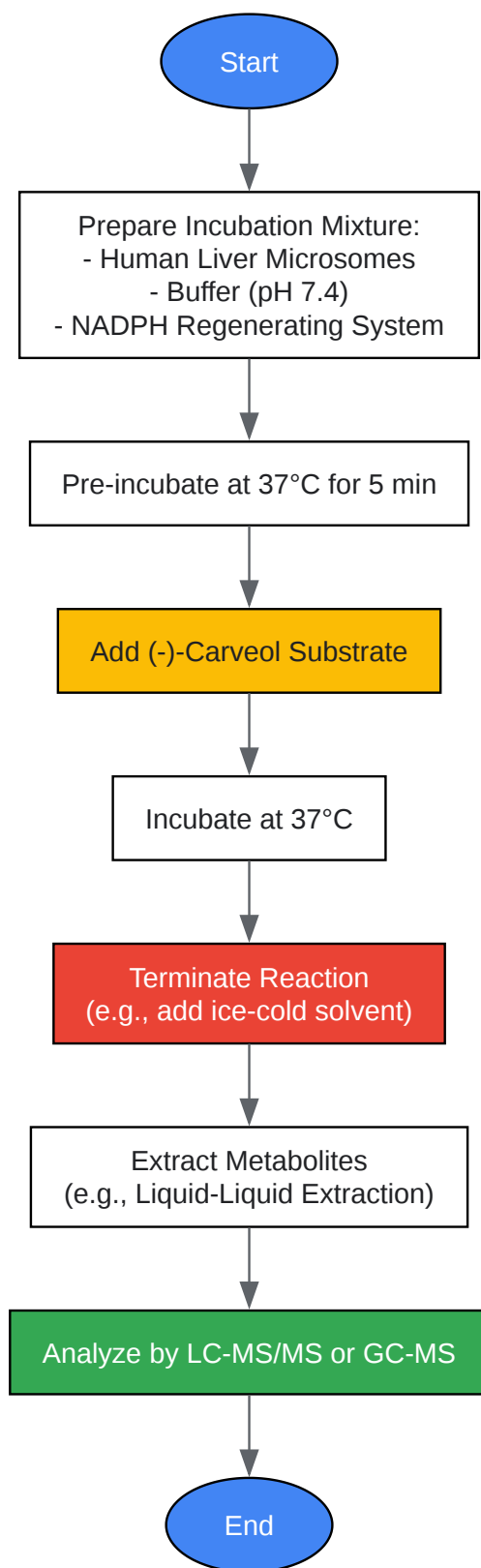
2. Incubation Procedure:

- Prepare a stock solution of R-(-)-Carvone in methanol.
- In a microcentrifuge tube, combine human liver microsomes (final concentration 0.5 mg/mL), potassium phosphate buffer (100 mM, pH 7.4), and the NADPH regenerating system.
- Pre-incubate the mixture at 37°C for 5 minutes.
- Initiate the reaction by adding the R-(-)-Carvone substrate (final concentrations ranging from 10 to 200 µM).
- Incubate at 37°C for a specified time (e.g., 30 minutes) with gentle shaking.
- Terminate the reaction by adding 1 mL of ice-cold ethyl acetate.
- Add the internal standard.

3. Sample Extraction and Analysis:

- Vortex the mixture vigorously for 1 minute.
- Centrifuge at 10,000 x g for 10 minutes to separate the organic and aqueous layers.

- Transfer the organic (upper) layer to a new tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the residue in a suitable solvent (e.g., 100 μ L of methanol).
- Analyze the sample by chiral gas chromatography (GC) or GC-mass spectrometry (GC-MS) to separate and quantify the formation of **(-)-Carveol**.



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